

An In-depth Technical Guide to 1-Azido-4-iodobenzene

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Compound of Interest

Compound Name: 1-Azido-4-iodobenzene

Cat. No.: B1225664

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For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **1-Azido-4-iodobenzene**, a chemical compound of interest in various research and development applications.

Core Molecular Data

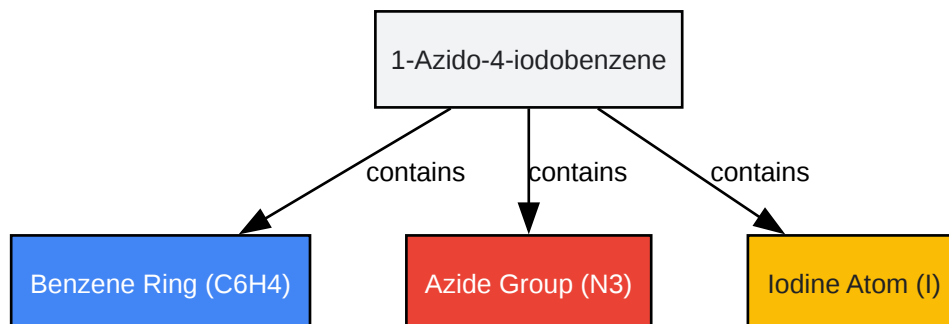
1-Azido-4-iodobenzene is an aromatic compound containing both an azide and an iodine substituent on a benzene ring. Its chemical properties are derived from the interplay of these functional groups.

Property	Value
Molecular Formula	C ₆ H ₄ IN ₃ [1][2]
Molecular Weight	245.02 g/mol [1]
CAS Number	53694-87-4[1]

Structural Representation

The structure of **1-Azido-4-iodobenzene** consists of a central benzene ring to which an azide group (-N₃) and an iodine atom (-I) are attached at para positions (positions 1 and 4).

Logical Relationship of 1-Azido-4-iodobenzene Components



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Caption: Molecular components of **1-Azido-4-iodobenzene**.

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References

- 1. 1-Azido-4-iodobenzene | C₆H₄IN₃ | CID 3016836 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-azido-4-iodobenzene | CymitQuimica [cymitquimica.com]
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